

The Discovery and History of 2-Octenal: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Octenal

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Abstract

2-Octenal, a naturally occurring α,β -unsaturated aldehyde, has a rich history intertwined with the development of flavor chemistry and the exploration of natural antimicrobial compounds. Initially identified as a key volatile component in a variety of fruits, vegetables, and other natural sources, its characteristic green, fatty, and slightly fruity aroma has led to its widespread use in the food and fragrance industries. Beyond its sensory properties, **2-Octenal** has garnered significant attention for its potent biological activities, particularly its antifungal effects. This technical guide provides a comprehensive overview of the discovery, history, and key scientific investigations into **2-Octenal**. It details the compound's physicochemical properties, outlines historical and modern synthetic approaches, and elucidates its mechanism of action as an antifungal agent, with a focus on its impact on fungal mitochondrial function.

Discovery and Natural Occurrence

The discovery of **2-Octenal** is not attributed to a single definitive event but rather emerged from the systematic analysis of volatile compounds in natural products that began in the mid-20th century. Early researchers in food chemistry, utilizing techniques such as gas chromatography, identified **2-Octenal** as a significant contributor to the aroma profiles of numerous edible plants.

Its presence has been documented in a wide array of natural sources, including:

- Fruits: Apples, bananas, citrus fruits, and strawberries.
- Vegetables: Tomatoes, cucumbers, and potatoes[1].
- Herbs and Spices: Burdock root[2].
- Nuts: Black walnuts[2].
- Oils: Olive oil[2].
- Fungi: The endophytic fungus *Daldinia cf. concentrica* has been shown to produce trans-**2-octenal**[3].

The widespread occurrence of **2-Octenal** in the plant and fungal kingdoms suggests its involvement in various biological processes, including as a defense compound against pathogens.

Physicochemical Properties

2-Octenal is a colorless to pale yellow liquid with a distinct odor profile. It exists as two geometric isomers, (E)-**2-Octenal** (trans) and (Z)-**2-Octenal** (cis), with the trans isomer being the more common and commercially significant form. The quantitative physicochemical properties of (E)-**2-Octenal** are summarized in Table 1.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O	[4]
Molecular Weight	126.20 g/mol	[4]
CAS Number	2548-87-0	[5]
Appearance	Colorless to pale yellow liquid	
Odor	Green, fatty, herbaceous, slightly fruity	
Boiling Point	84-86 °C at 19 mmHg	[5]
Density	0.846 g/mL at 25 °C	
Refractive Index	1.45 (n ₂₀ /D)	
Flash Point	66 °C (150.8 °F) - closed cup	[6]
Solubility	Slightly soluble in water; soluble in alcohol and fixed oils	
Vapor Density	>1 (vs air)	[6]

Historical and Modern Synthesis

While **2-Octenal** is abundant in nature, chemical synthesis is the primary method for its commercial production. The development of synthetic routes to α,β -unsaturated aldehydes has been a cornerstone of organic chemistry.

Historical Synthetic Approaches

The synthesis of α,β -unsaturated aldehydes, including **2-Octenal**, has historically relied on classical organic reactions. While the precise first laboratory synthesis of **2-Octenal** is not well-documented, it was likely achieved through methods prevalent in the mid-20th century.

Experimental Protocol: Aldol Condensation (Hypothetical Historical Synthesis)

A plausible historical route to **2-Octenal** is the aldol condensation of hexanal. This reaction, a fundamental carbon-carbon bond-forming reaction, involves the base- or acid-catalyzed

reaction of an enol or enolate with a carbonyl compound.

- Reactants: Hexanal, sodium hydroxide (catalyst), ethanol (solvent).
- Procedure:
 - Hexanal is dissolved in ethanol in a reaction flask.
 - A solution of sodium hydroxide in water is added dropwise to the stirred solution of hexanal at a controlled temperature (e.g., 10-20 °C).
 - The reaction mixture is stirred for several hours at room temperature to allow for the aldol addition and subsequent dehydration (condensation) to occur.
 - The reaction is quenched by the addition of a dilute acid (e.g., hydrochloric acid).
 - The organic layer is separated, washed with water and brine, and dried over an anhydrous salt (e.g., magnesium sulfate).
 - The crude product is purified by fractional distillation under reduced pressure to yield **2-Octenal**.

Modern Synthetic Methods

Contemporary synthetic chemistry offers more refined and efficient methods for the preparation of **2-Octenal**, providing greater control over stereoselectivity and yield.

Experimental Protocol: Oxidation of 2-Octen-1-ol

A common modern approach involves the selective oxidation of the corresponding allylic alcohol, 2-octen-1-ol.

- Reactants: 2-Octen-1-ol, an oxidizing agent (e.g., pyridinium chlorochromate (PCC), manganese dioxide (MnO_2)), dichloromethane (solvent).
- Procedure:

- 2-Octen-1-ol is dissolved in dichloromethane in a reaction flask under an inert atmosphere (e.g., nitrogen).
- The oxidizing agent (e.g., PCC adsorbed on silica gel) is added portion-wise to the stirred solution at room temperature.
- The reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is filtered to remove the oxidant and its byproducts.
- The filtrate is concentrated under reduced pressure.
- The resulting crude product is purified by column chromatography on silica gel to afford pure (E)-**2-Octenal**.

Biological Activity and Mechanism of Action

2-Octenal exhibits a range of biological activities, with its antifungal properties being the most extensively studied. It has demonstrated efficacy against various fungal pathogens, including those affecting agricultural crops.

Antifungal Activity

Research has shown that (E)-**2-Octenal** is a potent inhibitor of fungal growth. For instance, it has been shown to be effective against *Neofusicoccum parvum*, a pathogen that causes stem-end rot in mangoes[7]. It also exhibits activity against *Sclerotium rolfsii*, a soil-borne phytopathogenic fungus[3].

Mechanism of Antifungal Action

The antifungal mechanism of **2-Octenal** primarily involves the disruption of fundamental cellular processes, leading to cell death. The key targets are the fungal cell membrane and mitochondria.

- **Cell Membrane Disruption:** **2-Octenal** compromises the integrity of the fungal cell membrane, leading to increased permeability and leakage of intracellular components.

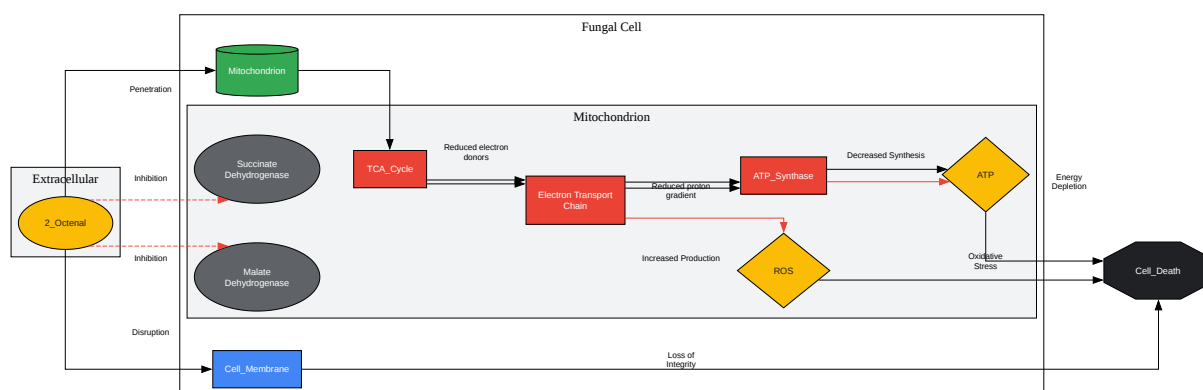
- **Mitochondrial Dysfunction:** The primary mode of action appears to be the impairment of mitochondrial function. **2-Octenal** has been shown to directly interact with and inhibit key enzymes of the tricarboxylic acid (TCA) cycle, specifically succinate dehydrogenase (SDH) and malate dehydrogenase (MDH)[7].

This inhibition of the TCA cycle disrupts the mitochondrial respiratory chain, leading to:

- **Decreased ATP production:** The cell's primary energy currency is depleted.
- **Increased Reactive Oxygen Species (ROS) production:** The dysfunctional electron transport chain generates harmful ROS, leading to oxidative stress and damage to cellular components, including proteins, lipids, and DNA[8].
- **Collapse of Mitochondrial Membrane Potential:** The electrochemical gradient across the inner mitochondrial membrane, essential for ATP synthesis, is dissipated.

This cascade of events ultimately leads to fungal cell death. There is currently no strong evidence to suggest that **2-Octenal** directly inhibits the ergosterol biosynthesis pathway, a common target for azole antifungal drugs[9][10][11][12][13].

Signaling Pathway of **2-Octenal**'s Antifungal Action



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Caption: Antifungal mechanism of **2-Octenal**.

Conclusion

2-Octenal, a molecule first encountered as a natural flavor and fragrance compound, has emerged as a subject of significant scientific interest due to its potent antifungal properties. Its history reflects the advancements in analytical chemistry that allowed for the identification of key volatile components in natural products. The elucidation of its mechanism of action, centered on the disruption of fungal mitochondrial respiration, provides a compelling case for its further investigation and development as a natural alternative to synthetic fungicides in

agriculture and potentially in medicine. This technical guide serves as a foundational resource for researchers and professionals seeking to understand and leverage the unique properties of this versatile α,β -unsaturated aldehyde.

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- To cite this document: BenchChem. [The Discovery and History of 2-Octenal: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7770461#discovery-and-history-of-2-octenal]

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